

Proper Disposal Procedures for MMV667492: Essential Safety and Logistical Information

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Compound of Interest

Compound Name: MMV667492

Cat. No.: B1677364

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Disclaimer: A specific Safety Data Sheet (SDS) for **MMV667492** could not be located through publicly available resources. The following information is based on general best practices for the handling and disposal of research-grade chemical compounds with unknown hazard profiles. It is imperative to obtain the official SDS from the supplier before handling or disposing of this compound. The SDS will contain specific, crucial information regarding hazards, personal protective equipment (PPE), and appropriate disposal methods.

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. The proper disposal of chemical reagents is a critical component of a safe working environment and environmental responsibility. This document provides general guidance on the disposal of **MMV667492**, an Ezrin inhibitor used in research, in the absence of a specific Safety Data Sheet.

General Information and Supplier Details

To obtain the specific SDS for **MMV667492**, it is recommended to contact the supplier from which the compound was procured. Below is the key identifying information for this compound:

Identifier	Value
Compound Name	MMV667492
CAS Number	380877-02-1
Molecular Formula	C17H19N3O3
Known Suppliers	MyBioSource, Immunomart

General Disposal Procedures for Research Chemicals of Unknown Toxicity

In the absence of a specific SDS, **MMV667492** should be treated as a hazardous substance. The following step-by-step procedures are recommended for its disposal. These are general guidelines and may need to be adapted based on local regulations and institutional protocols.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **MMV667492**. This includes, but is not limited to:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A lab coat

2. Waste Segregation and Collection:

- Solid Waste:
 - Unused or expired solid **MMV667492** should be collected in a clearly labeled, sealed container designated for chemical waste.
 - Contaminated materials such as weigh boats, pipette tips, and gloves should also be placed in this container.

- Liquid Waste (Solutions):
 - Solutions containing **MMV667492** should be collected in a sealed, leak-proof container labeled for chemical waste.
 - Do not mix with other incompatible waste streams. If the solvent used is halogenated, the waste should be segregated into a dedicated halogenated waste container.
- Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**MMV667492**"), the CAS number (380877-02-1), and the primary hazard (e.g., "Caution: Chemical of Unknown Toxicity").

3. Storage of Waste:

- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Ensure the storage area has secondary containment to prevent spills.

4. Disposal:

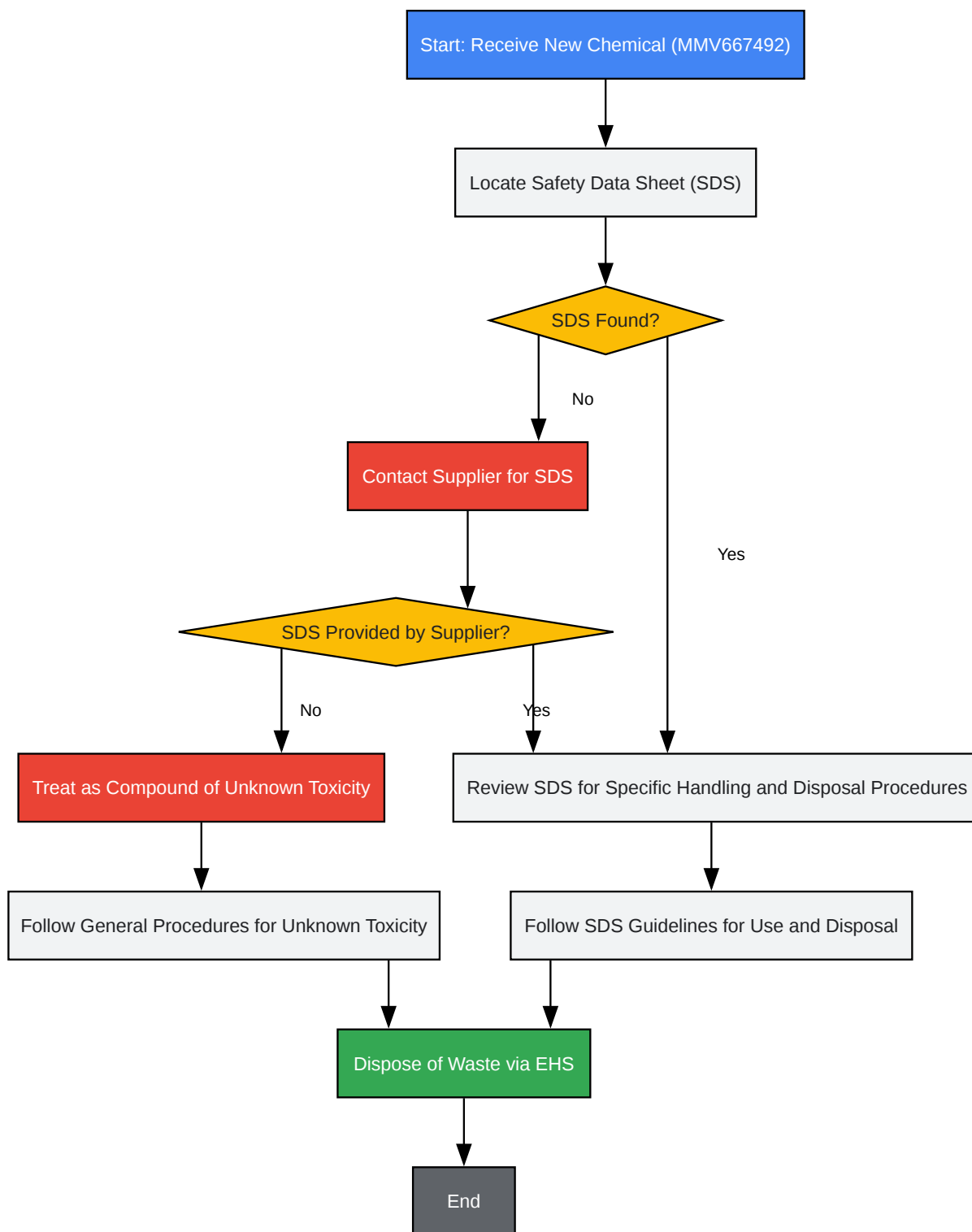
- All chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **MMV667492** down the drain or in regular trash.
- Provide the EHS office or contractor with all available information about the compound.

Experimental Protocols

Detailed experimental protocols involving **MMV667492** were not available in the public domain. For any experimental work, it is crucial to first conduct a thorough risk assessment and consult your institution's safety protocols.

Logical Workflow for Handling Chemicals with Missing SDS

The following diagram illustrates the recommended logical workflow when a Safety Data Sheet for a chemical is not readily available.



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Workflow for Handling a Chemical with a Missing SDS.

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